

An In-Depth Technical Guide to 8-Chloronaphthalen-1-amine

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Compound of Interest

Compound Name: 8-Chloronaphthalen-1-amine

Cat. No.: B1355594

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This technical guide provides a comprehensive overview of **8-Chloronaphthalen-1-amine**, a significant chemical intermediate in various synthetic processes. The document details its nomenclature, physicochemical properties, and key experimental protocols for its synthesis and derivatization, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Nomenclature

- IUPAC Name: **8-chloronaphthalen-1-amine**^[1]
- Synonyms: A variety of synonyms are used to identify this compound, including: 1-Amino-8-chloronaphthalene, 8-Chloro-1-naphthalenamine, 8-Chloro-naphthalen-1-ylamine, and its CAS Number, 59107-51-6.^{[1][2][3][4]}

Physicochemical Properties

The quantitative data for **8-Chloronaphthalen-1-amine** are summarized in the table below, providing a clear reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ ClN	[1][4]
Molecular Weight	177.63 g/mol	[1][2][4]
Melting Point	93-94 °C	[5]
Density (Predicted)	1.289 ± 0.06 g/cm ³	[5]
Solubility	Very slightly soluble (0.055 g/L at 25 °C)	[3]
pKa (Predicted)	3.24 ± 0.10	[3]
XLogP3	2.9	[1][5]
Topological Polar Surface Area	26 Å ²	[1]
CAS Number	59107-51-6	[1]

Experimental Protocols

Detailed methodologies for the synthesis of **8-Chloronaphthalen-1-amine** and its subsequent use in the preparation of a key derivative are outlined below.

1. Synthesis of **8-Chloronaphthalen-1-amine**[6]

This synthesis is a two-step process starting from naphthalene-1,8-diamine.

- Step A: Synthesis of 1H-naphtho[1,8-de][1][7]triazine
 - To a solution of acetic acid (200 mL) and ethanol (1000 mL) containing naphthalene-1,8-diamine (100 g, 632 mmol, 1 eq), add isobutyl nitrite (72.6 g, 619 mmol, 0.98 eq) while maintaining the temperature between 18 and 21°C using a cold water bath.
 - Stir the resulting red suspension at 25°C for 16 hours.
 - Collect the solid product by filtration, wash with ethanol (2 x 500 mL), and dry under vacuum to yield 1H-naphtho[1,8-de][1][7]triazine (84 g, 79% yield) as a red crystalline compound.[6]

- Step B: Synthesis of **8-Chloronaphthalen-1-amine**

- Add copper (2.10 g, 33.1 mmol, 0.0665 eq) to a solution of 1H-naphtho[1,8-de][1][7]triazine (84 g, 496 mmol, 1 eq) in hydrochloric acid (1.5 L).
- Stir the mixture at 25°C for 12 hours.
- Dilute the mixture with water (500 mL) and heat at 85°C for 30 minutes.
- Filter the solution to obtain a nearly clear aqueous phase, then cool it.
- Alkalize the solution with ammonia until litmus paper turns blue.
- Extract the aqueous solution with ethyl acetate (2 x 1000 mL).
- Combine the organic extracts, dry over sodium sulfate, filter, and concentrate under vacuum.
- Purify the residue by column chromatography (SiO₂, petroleum ether/ethyl acetate = 200/1 to 5/1) to obtain **8-Chloronaphthalen-1-amine** as a red solid (57 g, 52% yield).[6]

2. Synthesis of 1-Bromo-8-chloronaphthalene from **8-Chloronaphthalen-1-amine**[7]

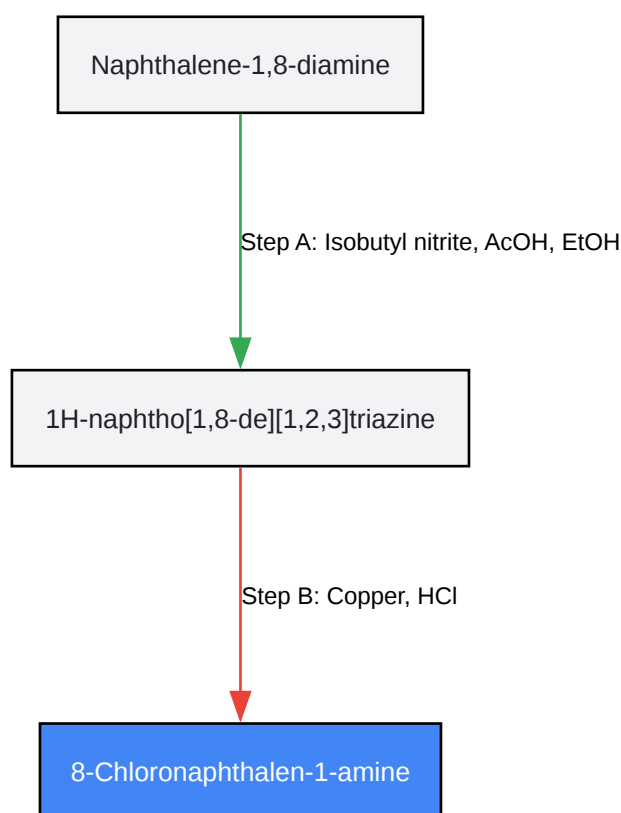
This protocol describes a Sandmeyer-type reaction to convert the amine group to a bromide.

- To a solution of **8-chloronaphthalen-1-amine** (57 g, 320 mmol, 1 eq) and p-toluenesulfonic acid monohydrate (TsOH•H₂O) (219 g, 1.16 mol, 3.6 eq) in acetonitrile (1000 mL) at -5 °C, add a solution of sodium nitrite (NaNO₂) (39.8 g, 577 mmol, 1.8 eq) and copper(I) bromide (CuBr) (138 g, 963 mmol, 3 eq) in water (120 mL).
- Allow the reaction mixture to warm to 25 °C and stir for 12 hours.[7]
- Quench the reaction by adding a saturated aqueous solution of sodium sulfite (Na₂SO₃) (100 mL) and stir for 15 minutes.
- Extract the mixture with ethyl acetate (3 x 1000 mL).

- Combine the organic layers, wash with brine (500 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the resulting residue by column chromatography (SiO_2 , Petroleum ether) to yield 1-bromo-8-chloronaphthalene as a white solid (56 g, 72% yield).^[7]

Visualized Experimental Workflow

The following diagram illustrates the synthetic pathway for producing **8-Chloronaphthalen-1-amine** from its precursor, naphthalene-1,8-diamine.



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Caption: Synthetic pathway of **8-Chloronaphthalen-1-amine**.

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